

Spectroscopic and Biosynthetic Profile of Asperlactone: A Technical Guide

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Compound of Interest

Compound Name: Asperlactone

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This technical guide provides an in-depth overview of the spectroscopic data for **Asperlactone**, a secondary metabolite produced by various fungi of the *Aspergillus* genus, notably *Aspergillus ochraceus* and *Aspergillus melleus*.^[1] This document is intended to serve as a comprehensive resource, presenting Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data in a structured format, detailing the experimental protocols for their acquisition, and visualizing the biosynthetic pathway of this compound.

Spectroscopic Data of Asperlactone

The structural elucidation of **Asperlactone**, with the molecular formula $C_9H_{12}O_4$, has been primarily achieved through NMR and MS techniques.^[1] The following tables summarize the key quantitative data obtained from these analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical tool for determining the structure of organic molecules. The 1H and ^{13}C NMR data provide detailed information about the carbon skeleton and the chemical environment of the constituent atoms. While a complete, explicitly published table of all chemical shifts for **Asperlactone** is not readily available in a single source, biosynthetic studies have utilized ^{13}C NMR to investigate its formation.^{[2][3]}

Table 1: 1H NMR Spectroscopic Data for **Asperlactone**

Proton	Chemical Shift (δ) [ppm]	Multiplicity	Coupling Constant (J) [Hz]
Data not available in a consolidated table from the search results.			

Table 2: ^{13}C NMR Spectroscopic Data for **Asperlactone**

Carbon	Chemical Shift (δ) [ppm]
Data not available in a consolidated table from the search results.	

Note: The absence of consolidated NMR data in the provided search results prevents the population of these tables. Further targeted literature review is required to obtain these specific values.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and elemental composition of a compound, as well as to gain structural information through fragmentation analysis. For **Asperlactone**, High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) is a common technique.

Table 3: Mass Spectrometry Data for **Asperlactone**

Parameter	Value
Molecular Formula	C ₉ H ₁₂ O ₄
Molecular Weight	184.19 g/mol [1]
Exact Mass	184.07355886 Da
Key Fragmentation Peaks (m/z)	Specific fragmentation data for Asperlactone is not detailed in the provided search results. General fragmentation patterns for five-membered lactones often involve the loss of CO and/or H ₂ O.

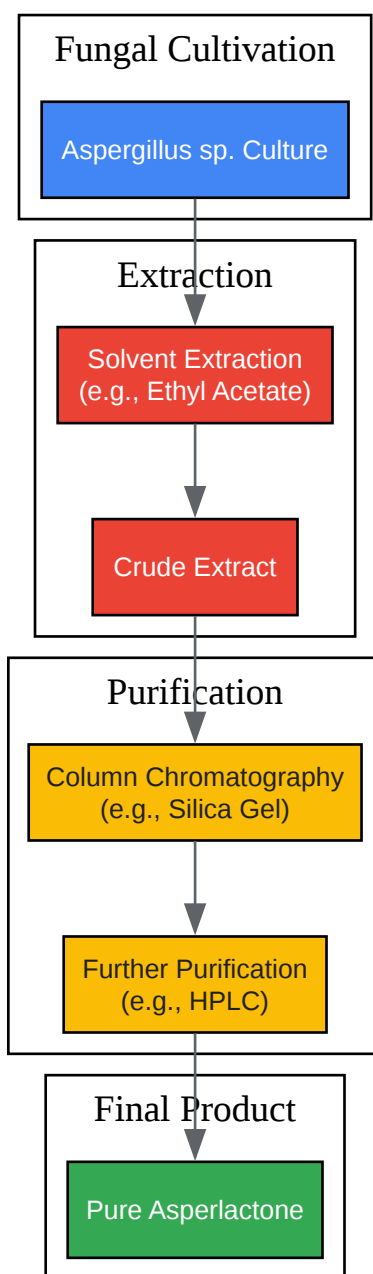
Experimental Protocols

The following sections describe the general methodologies for the isolation of **Asperlactone** and its analysis by NMR and MS, based on common practices for fungal secondary metabolites.

Isolation and Purification of Asperlactone

The isolation of **Asperlactone** typically involves the cultivation of an appropriate *Aspergillus* strain, followed by extraction and chromatographic purification of the secondary metabolites.

Figure 1: General Workflow for **Asperlactone** Isolation



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Caption: A generalized workflow for the isolation of **Asperlactone** from fungal cultures.

NMR Spectroscopic Analysis

For structural elucidation, NMR spectra are recorded on a high-field spectrometer.

Protocol:

- **Sample Preparation:** A purified sample of **Asperlactone** is dissolved in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- **Data Acquisition:** ¹H, ¹³C, and various 2D NMR experiments (e.g., COSY, HSQC, HMBC) are performed.
- **Data Processing:** The acquired data is processed using appropriate software to obtain the final spectra.

Mass Spectrometric Analysis

HR-ESI-MS is typically used to obtain accurate mass and fragmentation data.

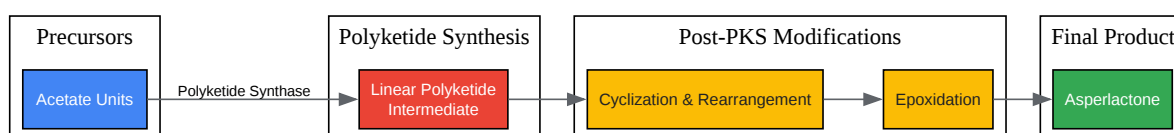
Protocol:

- **Sample Preparation:** A solution of the purified compound is prepared in a suitable solvent (e.g., methanol or acetonitrile).
- **Infusion:** The sample is introduced into the mass spectrometer via direct infusion or coupled with a liquid chromatography system.
- **Data Acquisition:** Mass spectra are acquired in both full scan mode to determine the molecular ion and in tandem MS (MS/MS) mode to study the fragmentation patterns.

Biosynthetic Pathway of Asperlactone

Asperlactone is a polyketide, biosynthesized from acetate units. The proposed biosynthetic pathway involves the formation of a linear polyketide chain, which then undergoes a series of enzymatic modifications, including cyclization and oxidation, to form the final lactone structure.

Figure 2: Proposed Biosynthetic Pathway of **Asperlactone**



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References

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